

An In-depth Technical Guide on the Environmental Degradation Pathways of Spiropidion

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Compound of Interest

Compound Name: *Spiropidion*

Cat. No.: *B8818410*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Spiropidion is a novel insecticide belonging to the tetramic acid class of chemistry. It functions as a pro-insecticide, meaning it is converted into its active form after entering the target pest. This technical guide provides a comprehensive overview of the environmental degradation pathways of **Spiropidion**, detailing its transformation in soil, water, and through metabolism in plants and animals. The information presented is intended to support researchers, scientists, and professionals in drug development in understanding the environmental fate and behavior of this compound.

Metabolic Pathways in Plants and Animals

Spiropidion undergoes extensive metabolism in both plants and animals, leading to the formation of several metabolites. The primary metabolic route involves the cleavage of the ethyl carbonate group to form the enol tautomer, SYN547305, which is the biologically active insecticide.^{[1][2]} Further metabolic transformations occur from this central metabolite.

Plant Metabolism

Studies in various plants, including potatoes, tomatoes, and cotton, have elucidated the metabolic fate of **Spiropidion**.^[1] The key metabolic reactions observed are:

- Cleavage of the ethyl carbonate side chain: This initial step leads to the formation of the major metabolite SYN547305.^[1]
- Demethylation: The methoxy group on the spirocycle can be demethylated to form SYN547435.^[1]
- N-methoxide reduction: The N-methoxy group can be reduced to form SYN548430.
- Hydroxylation: Hydroxylation of the spirocycle can occur, although specific metabolite identification from this pathway is less detailed in the available literature.
- Ring-opening: Subsequent ring-opening of hydroxylated metabolites can lead to further degradation products.

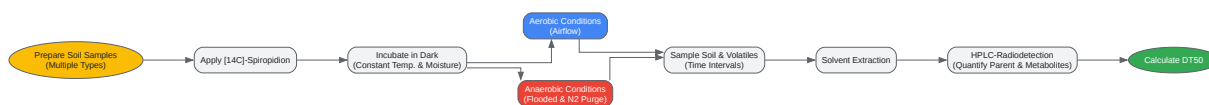
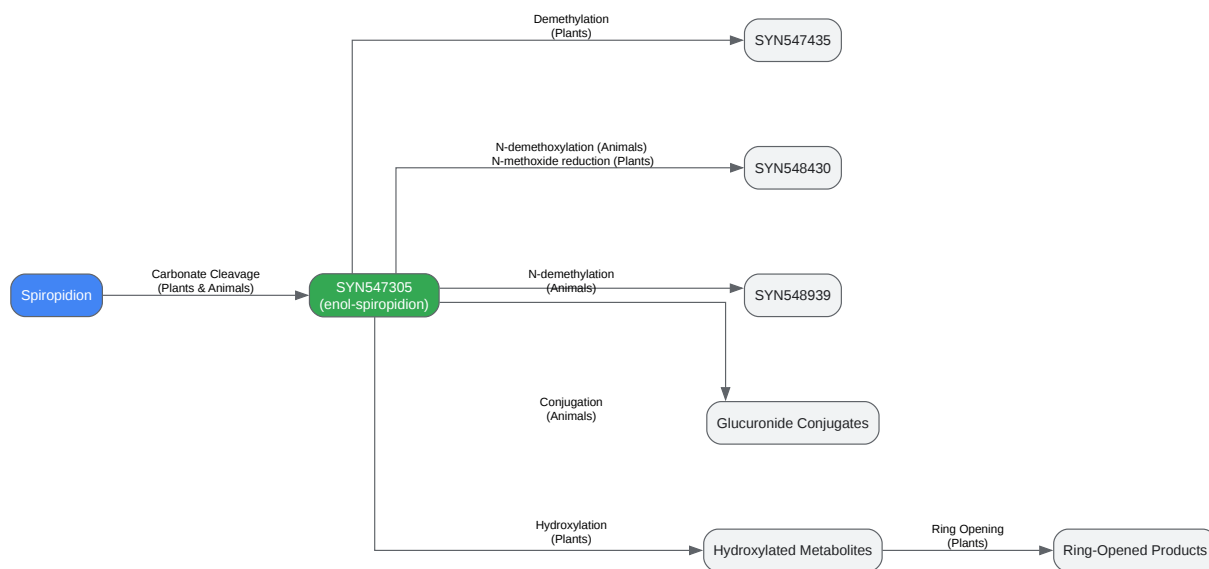
The major residues found in plant commodities are typically **Spiropidion** itself and the metabolite SYN547305.

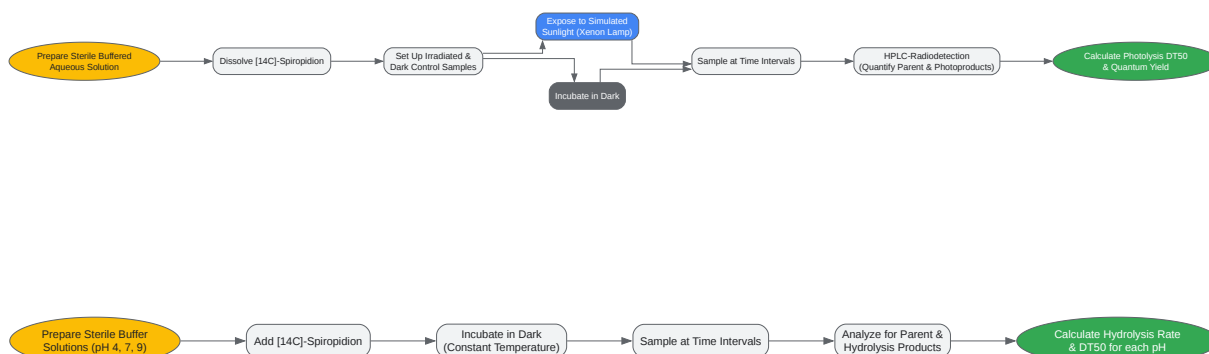
Animal Metabolism

In livestock such as ruminants (goats) and poultry (hens), **Spiropidion** is also extensively metabolized. The parent compound is generally not detected in tissues, milk, or eggs. The primary metabolic pathways in animals include:

- Carbonate cleavage: Similar to plants, the initial step is the cleavage of the ethyl carbonate to form SYN547305.
- Conjugation: SYN547305 can be conjugated with glucuronic acid.
- N-demethoxylation: This leads to the formation of SYN548430.
- N-demethylation: This results in the formation of SYN548939.

In ruminants, SYN548430 and SYN547305 are major metabolites found in various tissues and milk. In poultry, SYN547305 is the major metabolite detected in egg whites, liver, muscle, and fat, with SYN548430 and SYN548939 also being present in the liver.





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